

# Method 1: Direct Inhibition of Geranylgeranyltransferase I (GGTase-I)

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## Compound of Interest

Compound Name: Ggti 2147

Cat. No.: B1671465

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This approach involves small molecules that directly bind to GGTase-I, preventing it from catalyzing the transfer of a geranylgeranyl group from geranylgeranyl diphosphate (GGPP) to the target protein. These inhibitors are often designed as peptidomimetics of the C-terminal "CaaL" box of GGTase-I substrates (like RhoA) or as molecules that compete with GGPP.[1][5]

Mechanism of Action: GGTase-I inhibitors (GGTIs) typically act as competitive inhibitors, binding to the enzyme's active site and blocking access for either the protein substrate or the lipid donor.[2] This leads to an accumulation of unprenylated, inactive GTPases in the cytoplasm, thereby disrupting their downstream signaling pathways.[2] This disruption can induce G1 cell cycle arrest, apoptosis, and inhibition of tumor growth.[6][7]

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